

Proper Disposal of Disperse Red 50: A Comprehensive Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Disperse red 50	
Cat. No.:	B085672	Get Quote

For researchers, scientists, and drug development professionals, the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Disperse Red 50** (CAS No. 12223-35-7), ensuring operational safety and regulatory compliance.

Essential Safety and Handling Information

Before initiating any disposal procedures, it is crucial to be aware of the inherent properties and safety precautions associated with **Disperse Red 50**. This substance is a red crystalline powder with low solubility in water.[1] All handling should be performed in a well-ventilated area, and personal protective equipment (PPE) is mandatory to avoid skin and eye contact, as well as inhalation of dust.[1][2]

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against accidental exposure. The following should be worn when handling **Disperse Red 50**:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[2]
- Skin Protection: Chemical-impermeable gloves and impervious clothing.[2]
- Respiratory Protection: A full-face respirator is necessary if exposure limits are exceeded or
 if dust is generated.[2]



Quantitative Data Summary

The following table summarizes the key quantitative data for **Disperse Red 50**, crucial for understanding its physical and chemical properties.

Property	Value
CAS Number	12223-35-7[2]
Molecular Formula	C17H16CIN5O2[3][4]
Molecular Weight	357.79 g/mol [3][4]
Appearance	Red crystalline powder[1]
Solubility	Insoluble in water; Soluble in acetone and alcohol[4]
Density	1.27 g/cm ³ [3]
Boiling Point	579.4°C at 760 mmHg[3]
Flash Point	304.2°C[3]

Step-by-Step Disposal Protocol

The proper disposal of **Disperse Red 50** must be conducted in a manner that prevents environmental contamination and adheres to all applicable regulations. Discharge into sewer systems or the environment must be strictly avoided.[2][3]

Containment of Spills

In the event of a spill, immediate containment is critical to prevent wider contamination.

- Minor Spills:
 - Avoid generating dust.[2]
 - Use dry clean-up procedures such as sweeping or vacuuming. Ensure the vacuum is fitted with a HEPA filter.



- If necessary, dampen the material with water to prevent dusting before sweeping.
- Collect the residue and place it in a suitable, sealed container for disposal.
- Major Spills:
 - Evacuate personnel from the immediate area.[2]
 - Alert emergency responders and inform them of the location and nature of the hazard.
 - Control personal contact by wearing the appropriate PPE.
 - Prevent the spillage from entering drains or water courses.
 - Recover the product wherever possible and place it in labeled containers for disposal.

Waste Collection and Storage

All waste containing **Disperse Red 50**, including contaminated materials, should be collected and stored safely prior to disposal.

- Place the waste in a suitable, closed, and clearly labeled container.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials and foodstuffs.
- Ensure the container is securely sealed and regularly check for leaks.

Final Disposal Method

The ultimate disposal of **Disperse Red 50** must be handled by a licensed and approved waste disposal facility.

- Licensed Chemical Destruction: The material can be sent to a licensed chemical destruction plant.[3]
- Controlled Incineration: Controlled incineration with flue gas scrubbing is another acceptable method of disposal.[3]



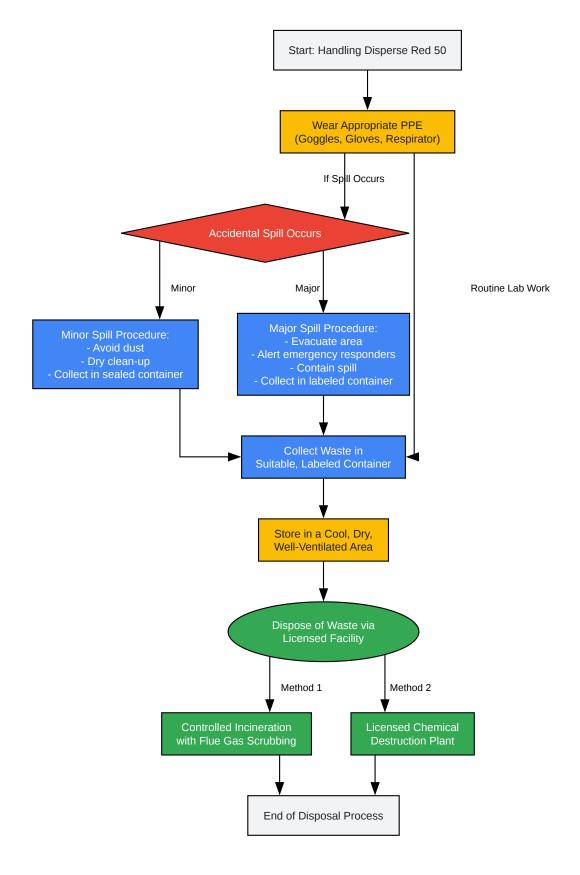
Check Availability & Pricing

It is imperative to adhere to all local, state, and federal regulations governing chemical waste disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Disperse Red 50**, from initial handling to final disposal.





Click to download full resolution via product page

Caption: Disposal workflow for **Disperse Red 50**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Disperse Red 50 [chembk.com]
- 2. echemi.com [echemi.com]
- 3. Disperse Red 50|12223-35-7 MOLBASE Encyclopedia [m.molbase.com]
- 4. sdinternational.com [sdinternational.com]
- To cite this document: BenchChem. [Proper Disposal of Disperse Red 50: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085672#disperse-red-50-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com